A Comprehensive Technical Guide to sec-Butanesulfonic Acid: Identification, Analysis, and Applications

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Compound of Interest	
Compound Name:	*2-Butanesulfonic acid*
CAS No.:	*16794-12-0*
Cat. No.:	*B092394*

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This guide provides an in-depth exploration of sec-butanesulfonic acid (butane-2-sulfonic acid), a compound of interest for researchers, scientists, and professionals in drug development. Moving beyond a simple data sheet, this document elucidates the core principles behind the identification and analysis of this molecule, offering practical insights and methodologies grounded in established chemical principles.

Core Identification and Physicochemical Properties

sec-Butanesulfonic acid is a member of the alkanesulfonic acid family, characterized by a sulfonate group attached to the second carbon of a butane chain. This seemingly subtle structural feature distinguishes it from its linear isomer, 1-butanesulfonic acid, influencing its physical properties and reactivity.

Chemical Identity

A precise understanding of a molecule's identity is the bedrock of any scientific investigation. The following identifiers are crucial for the unambiguous documentation and retrieval of

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information regarding sec-butanesulfonic acid.

Identifier	Value	Source
CAS Number	16794-12-0	
IUPAC Name	Butane-2-sulfonic acid	
Synonyms	sec-Butylsulfonic acid, 2-Butanesulfonic acid	
Molecular Formula	$C_4H_{10}O_3S$	
Molecular Weight	138.19 g/mol	
InChI Key	BRXCDHOLJPJLLT-UHFFFAOYSA-N	

Physicochemical Properties

The physicochemical properties of sec-butanesulfonic acid are dictated by the interplay between the hydrophobic sec-butyl group and the highly polar sulfonic acid moiety. These properties are essential for predicting its behavior in various solvents and its suitability for specific applications.

Property	Value	Notes
Appearance	Expected to be a liquid	Based on its isomer, 1-butanesulfonic acid.
pKa	Strong acid	The sulfonic acid group ensures high acidity.
Solubility	Soluble in water and polar organic solvents	The polar sulfonic acid group dominates solubility.
XLogP3-AA	0.4	[1]

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Synthesis of sec-Butanesulfonic Acid: A Proposed Pathway

While specific literature detailing the synthesis of sec-butanesulfonic acid is not readily available, a robust and logical synthetic route can be proposed based on established organosulfur chemistry. The oxidation of the corresponding thiol, 2-butanethiol, presents a reliable and well-precedented method.

Rationale for the Proposed Synthesis

The oxidation of thiols to sulfonic acids is a fundamental transformation in organic chemistry. This method is often preferred due to the commercial availability of the starting thiol and the use of relatively straightforward oxidation conditions. The key to a successful synthesis lies in choosing an oxidizing agent strong enough to fully oxidize the thiol to the sulfonic acid state, bypassing the intermediate sulfinic acid.

Experimental Workflow: Oxidation of 2-Butanethiol

The following protocol is a general guideline and would require optimization and validation for specific laboratory conditions and desired purity.

Step 1: Thiol Oxidation

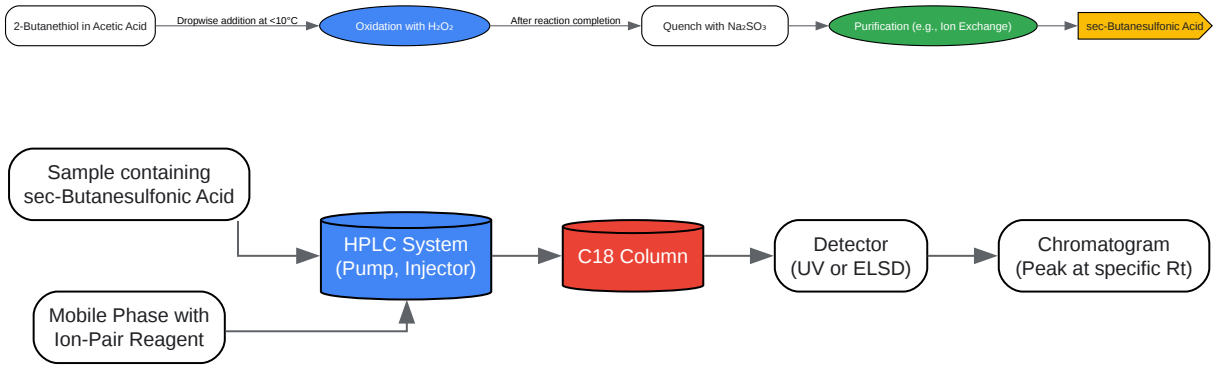
- In a well-ventilated fume hood, equip a round-bottom flask with a magnetic stirrer, a dropping funnel, and a reflux condenser.
- Charge the flask with 2-butanethiol (1 equivalent) and a suitable solvent such as acetic acid. [2]
- Cool the mixture in an ice bath.
- Prepare a solution of a strong oxidizing agent, such as hydrogen peroxide (30% solution, excess) or nitric acid, in the dropping funnel.
- Add the oxidizing agent dropwise to the stirred solution of 2-butanethiol, maintaining the temperature below 10 °C. The reaction is exothermic and requires careful control.

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- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours, or until TLC or HPLC analysis indicates the complete consumption of the starting material.

Step 2: Work-up and Isolation

- Quench the reaction by the slow addition of a reducing agent, such as sodium sulfite solution, to destroy any excess oxidizing agent.
- If acetic acid was used as the solvent, it can be removed under reduced pressure.
- The resulting aqueous solution will contain the sec-butanesulfonic acid. Further purification can be achieved by ion-exchange chromatography or by conversion to a salt, which can be recrystallized.



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Sources

- 1. 2-Butanesulfonic acid | C4H10O3S | CID 3014952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]

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